

Comprehensive Spectroscopic Characterization of 4-Phenylthiazole-2-carbohydrazide

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Compound of Interest

Compound Name: 4-Phenylthiazole-2-carbohydrazide

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From Synthesis to Structural Validation: An In-Depth Technical Guide

Executive Summary

This technical guide details the spectroscopic fingerprinting and structural analysis of **4-Phenylthiazole-2-carbohydrazide** ($C_{10}H_9N_3OS$, MW: 219.26 g/mol). A critical scaffold in medicinal chemistry, this compound serves as a precursor for antimicrobial hydrazones and anticancer agents. This document synthesizes experimental protocols with theoretical validation (DFT), focusing on the causality behind spectral features in UV-Vis, FT-IR, NMR, and Mass Spectrometry.

Synthesis & Purity Validation

To ensure accurate spectroscopic analysis, the analyte must be synthesized with high regiospecificity. The Hantzsch Thiazole Synthesis is the gold standard for this architecture, ensuring the phenyl group is positioned at C4 and the carbonyl functionality at C2.

Validated Synthetic Workflow

The synthesis proceeds in two distinct stages: cyclization to form the thiazole ester, followed by nucleophilic acyl substitution (hydrazinolysis).

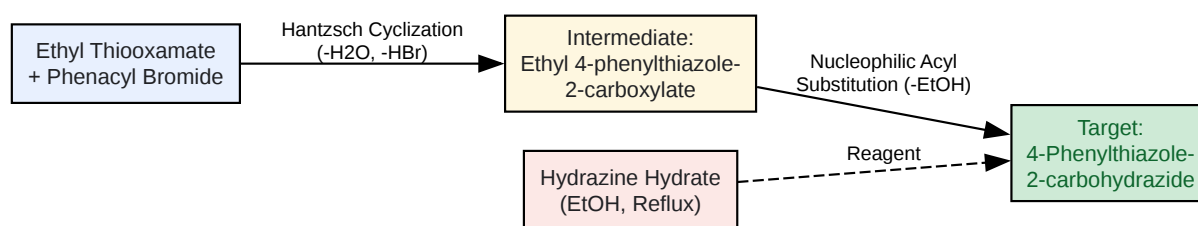
Step 1: Cyclization (Hantzsch Condensation)

- Reagents: Ethyl thiooxamate (1.0 eq) + Phenacyl bromide (1.0 eq).
- Solvent: Ethanol (anhydrous).
- Mechanism: The sulfur of the thiooxamate attacks the α -carbon of phenacyl bromide, followed by dehydration to close the ring.
- Product: Ethyl 4-phenylthiazole-2-carboxylate.

Step 2: Hydrazinolysis

- Reagents: Ethyl 4-phenylthiazole-2-carboxylate + Hydrazine hydrate (excess, 99%).
- Conditions: Reflux in ethanol for 4–6 hours.
- Purification: Recrystallization from ethanol/DMF.

Workflow Diagram



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Figure 1: Step-wise synthesis via Hantzsch condensation and subsequent hydrazinolysis.

Vibrational Spectroscopy (FT-IR)

Fourier Transform Infrared (FT-IR) spectroscopy provides the first line of structural confirmation. The analysis focuses on the distinguishing features between the ester precursor and the hydrazide product.

Band Assignment Logic

The conversion of the ester (-COOEt) to the hydrazide (-CONHNH₂) introduces distinct N-H stretching modes and shifts the carbonyl frequency (Amide I band).

Functional Group	Wavenumber (, cm ⁻¹)	Intensity	Vibrational Mode	Structural Causality
Primary Amine (-NH ₂)	3300–3350	Medium, Doublet	Stretching (Asym/Sym)	Terminal hydrazine group; doublet confirms -NH ₂ vs -NH.
Secondary Amide (-NH-)	3150–3200	Medium, Broad	Stretching	H-bonded amide proton.
Carbonyl (C=O)	1650–1670	Strong	Stretching (Amide I)	Lower frequency than ester (~1720 cm ⁻¹) due to resonance donation from N lone pair (p-conjugation).
Imine (C=N)	1590–1610	Medium	Stretching	Thiazole ring characteristic; confirms ring closure.
C=C (Aromatic)	1450–1550	Variable	Stretching	Phenyl ring skeletal vibrations.
C-S-C	680–750	Weak	Stretching	Thiazole thioether linkage.

Self-Validating Check: The disappearance of the ester C=O band at $>1700\text{ cm}^{-1}$ and the appearance of the NH₂ doublet at $>3300\text{ cm}^{-1}$ confirms the completion of the reaction.

Nuclear Magnetic Resonance (NMR)

NMR analysis in DMSO-d₆ is critical for confirming the regiolocation of the phenyl group (C4 vs C5) and the integrity of the hydrazide moiety.

¹H NMR Characterization (400 MHz, DMSO-d₆)

The spectrum is characterized by three distinct regions: the hydrazide protons (exchangeable), the thiazole singlet, and the phenyl multiplet.

- 9.50 – 10.50 ppm (1H, s, broad):-CONH-. The most deshielded proton due to the anisotropy of the carbonyl and H-bonding with DMSO.
- 8.20 – 8.40 ppm (1H, s):Thiazole C5-H. This is the diagnostic signal.
 - Logic: If the phenyl group were at C5, this singlet would disappear. Its presence confirms the 4-phenyl substitution pattern.[\[1\]](#)
- 7.80 – 8.00 ppm (2H, d, J=7-8 Hz):Phenyl Ortho-H.[\[2\]](#) Deshielded by the adjacent thiazole ring.
- 7.30 – 7.50 ppm (3H, m):Phenyl Meta/Para-H.
- 4.50 – 5.00 ppm (2H, s, broad):-NH₂. Chemical shift varies significantly with concentration and water content; typically broad due to quadrupole relaxation of nitrogen.

¹³C NMR Characterization (100 MHz, DMSO-d₆)

- 160–165 ppm:C=O (Carbohydrazide).[\[2\]](#)
- 160–168 ppm:Thiazole C2.[\[3\]](#) Highly deshielded due to the electronegative N and S atoms and the attached carbonyl.
- 150–155 ppm:Thiazole C4. Quaternary carbon bearing the phenyl group.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- 134 ppm:Phenyl C-ipso.
- 126–129 ppm:Phenyl C-ortho/meta/para.

- 115–120 ppm:Thiazole C5. Significantly shielded relative to C2/C4, confirming the C-H bond.

Mass Spectrometry & Fragmentation

Mass spectrometry (ESI+) validates the molecular formula and provides structural fingerprints through fragmentation.

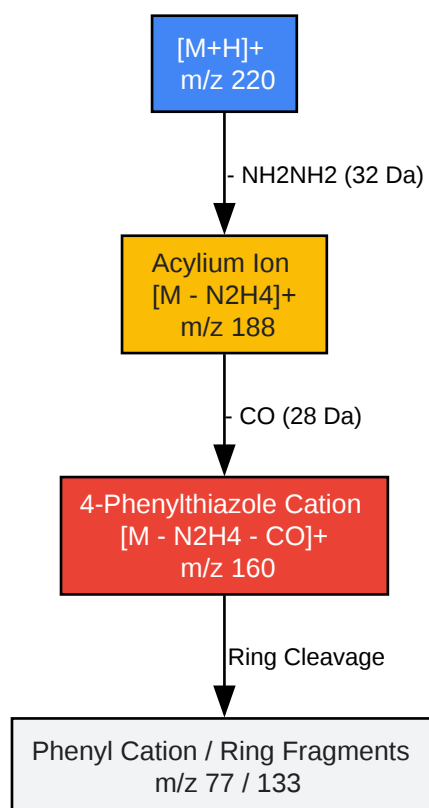
Data Table[8][9][10][11][12]

- Molecular Formula: $C_{10}H_9N_3OS$
- Exact Mass: 219.05
- Observed $[M+H]^+$: 220.05

Fragmentation Pathway (ESI-MS/MS)

The fragmentation follows a logic of bond lability, primarily cleaving the hydrazine moiety and the carbonyl.

- Precursor Ion: $[M+H]^+$ (m/z 220).
- Loss of Hydrazine ($-N_2H_4$): Cleavage of the amide bond generates the acylium ion $[Ph-Thiazole-CO]^+$ (m/z ~188).
- Loss of CO: Decarbonylation leads to the $[Ph-Thiazole]^+$ cation (m/z ~160).
- Ring Fragmentation: Further high-energy collision breaks the thiazole ring (loss of HCN or CS).



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Figure 2: Proposed ESI-MS fragmentation pathway for structural confirmation.

Structural Insights (DFT & XRD)

Advanced characterization often employs Density Functional Theory (DFT) or X-Ray Diffraction (XRD) to understand the molecule's 3D behavior, which dictates its biological binding affinity.

Conformational Analysis

- **Planarity:** The thiazole ring and the C4-phenyl ring are generally coplanar or slightly twisted (<15° torsion) to maximize π -conjugation. This planarity is crucial for intercalation into DNA or binding to flat active sites (e.g., kinase domains).
- **Hydrazide Orientation:** The -CONHNH₂ group typically adopts a trans conformation regarding the C-N amide bond to minimize steric repulsion between the carbonyl oxygen and the thiazole sulfur/nitrogen lone pairs.

Electronic Properties (DFT - B3LYP/6-31G*)[1]

- HOMO: Localized primarily on the thiazole ring and the hydrazide nitrogen lone pairs (nucleophilic sites).
- LUMO: Delocalized over the phenyl-thiazole
-system and the carbonyl group (electrophilic sites).
- MEP (Molecular Electrostatic Potential):
 - Negative Potential (Red): Carbonyl Oxygen and Thiazole Nitrogen (H-bond acceptors).
 - Positive Potential (Blue): Hydrazide -NH/NH₂ protons (H-bond donors).

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